

Application Note & Protocol Guide: Selective Oxidation of (2-M

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Compound of Interest

Compound Name: (2-Morpholinopyrimidin-4-yl)methanol

Cat. No.: B11754314

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Abstract: The transformation of **(2-Morpholinopyrimidin-4-yl)methanol** to its corresponding aldehyde is a critical step in the synthesis of various high-value compounds. This molecule serves as a versatile building block for constructing complex molecules in drug discovery programs. This guide provides a comprehensive overview of the principles, detailed experimental protocols, and a comparative analysis of leading methodologies. Our aim is to equip researchers, scientists, and drug developers with the knowledge and strategy for their specific needs.

Strategic Considerations for Oxidation

The selective oxidation of a primary alcohol to an aldehyde, without over-oxidation to the corresponding carboxylic acid, presents a common yet significant challenge in organic synthesis. This molecule contains a nitrogen-rich heterocyclic core, which necessitates the use of mild and chemoselective reagents to avoid unwanted side reactions.

Key challenges and strategic choices:

- **Chemoselectivity:** The primary goal is the formation of the aldehyde. The chosen oxidant must be mild enough to prevent further oxidation to the carboxylic acid.
- **Functional Group Tolerance:** The morpholine and pyrimidine moieties are generally stable, but harsh acidic or basic conditions could potentially lead to degradation.
- **Reaction Conditions:** Methods that operate at or near room temperature are often preferred for operational simplicity and energy efficiency. However, lower temperatures may be required to suppress side reactions.^{[6][7][8]}
- **Work-up and Purification:** The ease of removing the spent oxidant and byproducts is a critical factor, especially for scaling up reactions. Some methods require extensive purification.
- **Safety and Scalability:** Reagent toxicity, potential for explosive decomposition (as with some hypervalent iodine compounds), and the generation of waste are important considerations.^{[4][7]}

This guide will focus on three field-proven methods that balance these considerations: Dess-Martin Periodinane (DMP) Oxidation, Swern Oxidation, and TEMPO-mediated oxidation.

Method 1: Dess-Martin Periodinane (DMP) Oxidation

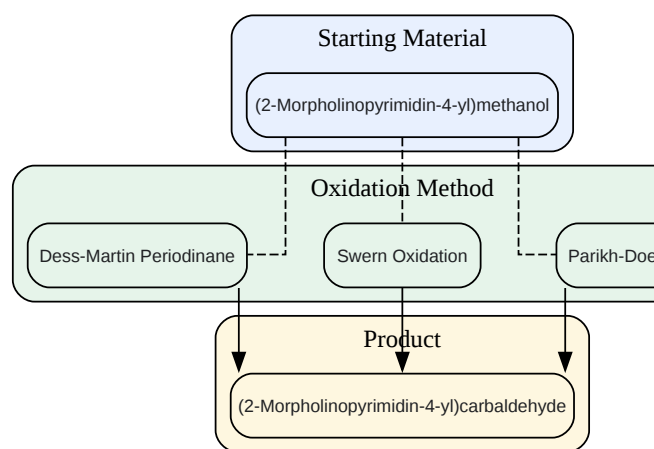
The Dess-Martin oxidation is a highly reliable and mild method for converting primary alcohols to aldehydes.^{[9][10]} It employs a hypervalent iodine reagent that proceeds under neutral pH at room temperature.^{[1][3][4]}

Causality of Experimental Choice: DMP is often the first choice for small-scale, complex molecule synthesis due to its exceptional mildness and high yield. Its straightforward work-up procedure.^[9] The reaction's rate can even be accelerated by the addition of a small amount of water.^[9]

Reaction Mechanism Overview

The oxidation proceeds via a ligand exchange between the alcohol and an acetate group on the hypervalent iodine center. This is followed by an intramolecular elimination that forms the aldehyde, iodine(III) species, and acetic acid.^{[2][3]}

Diagram: General Workflow for Oxidation

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Caption: Workflow from starting alcohol to the target aldehyde via different oxidation methods.

Detailed Protocol: DMP Oxidation

Materials:

- **(2-Morpholinopyrimidin-4-yl)methanol** (1.0 eq)
- Dess-Martin Periodinane (DMP) (1.2 - 1.5 eq)
- Dichloromethane (DCM), anhydrous
- Saturated aqueous sodium bicarbonate (NaHCO_3)
- Saturated aqueous sodium thiosulfate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Anhydrous magnesium sulfate (MgSO_4) or sodium sulfate (Na_2SO_4)

Procedure:

- To a clean, dry round-bottom flask equipped with a magnetic stir bar, add **(2-Morpholinopyrimidin-4-yl)methanol** (e.g., 1.95 g, 10 mmol, 1.0 eq).
- Dissolve the starting material in anhydrous DCM (approx. 10 volumes, e.g., 100 mL).
- To this solution, add Dess-Martin Periodinane (e.g., 5.09 g, 12 mmol, 1.2 eq) portion-wise at room temperature. A slight exotherm may be observed.
- Stir the resulting suspension vigorously at room temperature. Monitor the reaction progress by Thin Layer Chromatography (TLC) or LC-MS (typical).
- Upon completion, dilute the reaction mixture with an equal volume of DCM.
- Pour the mixture into a separatory funnel containing a 1:1 mixture of saturated aqueous NaHCO_3 and saturated aqueous $\text{Na}_2\text{S}_2\text{O}_3$ (e.g., 100 mL) in a soluble form.
- Stir the biphasic mixture vigorously until the organic layer becomes clear.
- Separate the layers. Extract the aqueous layer with DCM (2 x 50 mL).
- Combine the organic layers, wash with brine (1 x 50 mL), dry over anhydrous MgSO_4 , filter, and concentrate under reduced pressure to yield the crude product.
- The product can be further purified by column chromatography on silica gel or by recrystallization if it is a solid.

Safety: DMP is shock-sensitive and can be explosive upon heating.[1][4] Handle with care and avoid grinding or heating the solid reagent. Perform th

Method 2: Swern Oxidation

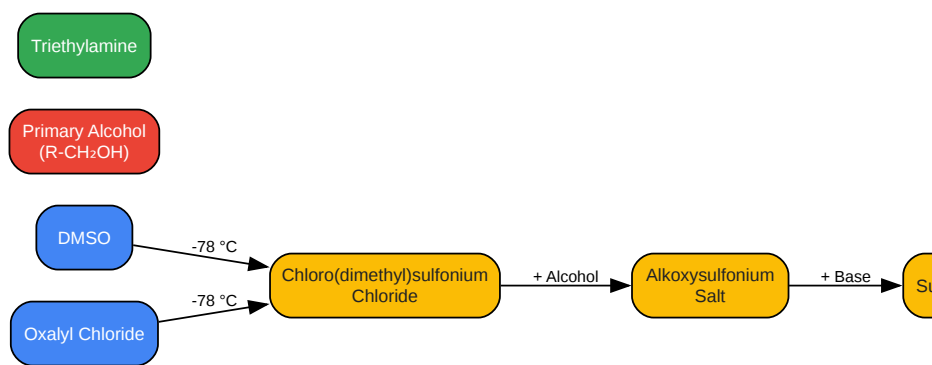
The Swern oxidation is a powerful and widely used method that utilizes dimethyl sulfoxide (DMSO) as the oxidant, activated by oxalyl chloride.[6][7][1] excellent alternative to metal-based oxidants.[6][12]

Causality of Experimental Choice: The Swern oxidation is highly valued for its cost-effectiveness and high yields, making it suitable for larger-scale sy highly electrophilic species, which then reacts with the alcohol.[7][13] The final elimination step is facilitated by a non-nucleophilic base, typically trieth

Reaction Mechanism Overview

DMSO reacts with oxalyl chloride at low temperature (-78 °C) to form the electrophilic chloro(dimethyl)sulfonium chloride, with the release of CO and addition of a hindered base like triethylamine deprotonates the α-carbon, inducing an intramolecular elimination (via a five-membered ring transition s

Diagram: Simplified Swern Oxidation Mechanism



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Caption: Key intermediate stages in the Swern oxidation pathway.

Detailed Protocol: Swern Oxidation

Materials:

- Oxalyl chloride (2.0 eq)
- Dimethyl sulfoxide (DMSO), anhydrous (4.0 eq)
- **(2-Morpholinopyrimidin-4-yl)methanol** (1.0 eq)
- Triethylamine (Et₃N), anhydrous (5.0 eq)
- Dichloromethane (DCM), anhydrous

Procedure:

- Set up a three-neck round-bottom flask with a thermometer, a dropping funnel, and a nitrogen inlet. Ensure the system is completely dry.
- Charge the flask with anhydrous DCM (10 volumes) and cool to -78 °C using a dry ice/acetone bath.
- Add oxalyl chloride (e.g., 1.74 mL, 20 mmol, 2.0 eq) to the cold DCM.
- Slowly add a solution of anhydrous DMSO (e.g., 2.84 mL, 40 mmol, 4.0 eq) in DCM (2 volumes) via the dropping funnel, keeping the internal temperature after the addition is complete.

- Slowly add a solution of **(2-Morpholinopyrimidin-4-yl)methanol** (e.g., 1.95 g, 10 mmol, 1.0 eq) in DCM (5 volumes), again maintaining the temperature.
- Add anhydrous triethylamine (e.g., 6.97 mL, 50 mmol, 5.0 eq) dropwise, ensuring the temperature does not rise above -60 °C. A thick white precipitate forms.
- After stirring for an additional 30 minutes at -78 °C, remove the cooling bath and allow the reaction to warm to room temperature.
- Quench the reaction by adding water (50 mL). Transfer to a separatory funnel and separate the layers.
- Extract the aqueous layer with DCM (2 x 50 mL).
- Combine the organic layers, wash sequentially with 1 M HCl, saturated NaHCO₃, and brine. Dry over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure.
- Purify the crude product by column chromatography.

Safety: This reaction must be performed in a well-ventilated fume hood as it generates acutely toxic carbon monoxide gas.^[7] The reaction is highly exothermic. Dimethyl sulfide, a byproduct, has an extremely unpleasant and pervasive odor.^[7] Glassware should be quenched with bleach solution to oxidize the sulfur.

Method 3: Parikh-Doering Oxidation

The Parikh-Doering oxidation is another activated-DMSO method that offers a significant operational advantage over the Swern oxidation: it can be carried out in the presence of the sulfur trioxide pyridine complex (SO₃·Py) as the activating agent for DMSO.^{[15][17]}

Causality of Experimental Choice: This method is chosen when cryogenic conditions are impractical or unavailable. The SO₃·Py complex is a stable, non-volatile solid, avoiding the formation of toxic carbon monoxide, although it still produces dimethyl sulfide. It is particularly useful for acid-sensitive substrates.

Reaction Mechanism Overview

The mechanism is analogous to the Swern oxidation. DMSO is activated by the electrophilic SO₃·Py complex.^{[16][17]} The alcohol then attacks the activated sulfur, forming a cyclic intermediate. This intermediate undergoes intramolecular elimination to furnish the aldehyde and dimethyl sulfide.^{[15][16]}

Detailed Protocol: Parikh-Doering Oxidation

Materials:

- Sulfur trioxide pyridine complex (SO₃·Py) (3.0 eq)
- Dimethyl sulfoxide (DMSO), anhydrous
- **(2-Morpholinopyrimidin-4-yl)methanol** (1.0 eq)
- Triethylamine (Et₃N) or Diisopropylethylamine (DIPEA), anhydrous (5.0 eq)
- Dichloromethane (DCM), anhydrous

Procedure:

- To a dry round-bottom flask, add **(2-Morpholinopyrimidin-4-yl)methanol** (e.g., 1.95 g, 10 mmol, 1.0 eq), anhydrous DMSO (e.g., 7.1 mL, 100 mmol, 10.0 eq), and triethylamine (5.0 eq).
- Dissolve the mixture in anhydrous DCM (10 volumes) and cool the flask to 0 °C in an ice-water bath.
- In a separate flask, prepare a suspension of SO₃·Py complex (e.g., 4.77 g, 30 mmol, 3.0 eq) in anhydrous DCM (5 volumes).
- Slowly add the SO₃·Py suspension to the alcohol solution at 0 °C over 15-20 minutes.
- After the addition is complete, remove the ice bath and allow the reaction to stir at room temperature. Monitor the reaction by TLC (typically complete within 1-2 hours).
- Upon completion, quench the reaction by adding water (50 mL).
- Transfer the mixture to a separatory funnel. Separate the layers and extract the aqueous phase with DCM (2 x 50 mL).

- Combine the organic extracts, wash with saturated NaHCO_3 and brine, dry over anhydrous Na_2SO_4 , filter, and concentrate in vacuo.
- Purify the crude aldehyde by silica gel chromatography.

Comparative Summary of Methods

Feature	Dess-Martin Periodinane (DMP)	Swern Oxidation
Primary Reagents	Dess-Martin Periodinane	DMSO, Oxalyl Chloride, Et_3N
Temperature	Room Temperature	-78 °C
Typical Yields	High to Excellent	High to Excellent
Pros	Very mild, neutral pH, simple work-up, fast reaction times. ^{[3][4][9]}	Inexpensive reagents, high yields, n
Cons	Expensive, potentially explosive, poor atom economy. ^{[1][4]}	Requires -78 °C, produces toxic CO DMS. ^{[6][7][8]}

Conclusion

The successful oxidation of **(2-Morpholinopyrimidin-4-yl)methanol** to the corresponding aldehyde can be achieved through several reliable method and safety considerations. For rapid, small-scale synthesis where cost is not a major constraint, the Dess-Martin oxidation offers unparalleled convenience. If cooling and ventilation are available, the Swern oxidation is a robust and high-yielding choice. The Parikh-Doering oxidation presents an excellent choice at room temperatures, making it a highly practical option for many laboratory settings.

References

- Dess–Martin periodinane - Wikipedia. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGHD_PQLVTHk2uq5u0AOjriUwMndWOLmWkUqleRcY7JU0EW214_2gNWBqeaMZJDNw27gnlZkBUjfhTvtMjRnQJYmwqleX36RcbJc6jiLJRgRY=]
- Mechanism of the Swern Oxidation: Significant Deviations from Transition State Theory. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEIJr4mOtb_ZQidmJdRaluflhGQCAf3cijP_VWsOmXuBVpFLgzcG4j3hXlksldhW7USG4OCxxvSrFWQrvltgWc8K0Np67_11tg-bgV=]
- Swern Oxidation of Alcohols To Aldehydes and Ketones - Master Organic Chemistry. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEx49J1dSQbnXAOqYBmOVMMG95xiHnAEeb45SflGquj9BxHNd8MYp1RSvk_IzQyWZaJK2EAI3rQijsjEaslUNr9UI-YKpUwRwO5Md7SwKv33XvNs8_uGDUwl3y_MP7WLv1K0FW7XnR41ZrdCICqREg1GL9CdPGJICrLgBEwcHWIwZ4CFk9tiQ_gVxlmFrKqCoiA76Y=]
- Swern Oxidation - Organic Chemistry Portal. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQGw5GWSGCY9l6c6gfOAu3CJ2QtPOyijfpvq12zYbtU3auY3db7WKinO6NoZm5iOmm9pS1gnbXU3IW6vry4wJlnFN2QGWdO-sXMKpND_0FYweWLCbBTah9t0rYMMRDNoK82_Umb8XF5uX68BMyqAl1MSidz4A9znlgWKjfm8lFQ=]
- Dess–Martin oxidation - Wikipedia. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEUCYI9iNa-0OspkqQJr--HfTrx8H-eve94mDJL_E8Kq7oqCPKgdvRjWr9ZrHluKqJlJT1F9HVPfb777cz_c9FZgXMT1Vn-Rz77NpFbZDQcqRFngiqetqQB1_LWBSiOk1T44aUUBiajEWCS=]
- Swern oxidation - Wikipedia. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQG8RAJNcoayGfwgnKFjK0c6usvCE8-ZTKGg9b9nGyJlmjtKBteNB8Q7oDn_0GGUshhVrW5sMLmsz_jBiKzcn7Dhl8_hEcBYWjqqC44oJGW86VP39SGZlcl80Ct-CZjt5s1b9y_uR9g=]
- DMSO –Oxalyl Chloride, Swern Oxidation - Wordpress. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH1_niexr_-r8zgwd6Tjel_kW6l57Mspg8l6ji6B7tgZrhkZABdXozETg3f4EQmHvJw_zK4bNsww3dhQuToYirGEzNh-52wYIMg1AuKtmlok3NhThNCjx3YyNNWhtZH6bOBhE1scf89kupAhmigJW3BtiVBx2SEm=]
- Parikh–Doering oxidation - Wikipedia. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH13-BcL45WvjLwu5TlbOOM3figRa0mX_CG5p126lbHraaVVktC17fdXff_1yxV-A-Ow2Cg0b9e2NvPbsxk1fM6-prQqQqcMxvgEZbnVH=]
- Alcohol to Aldehyde/Ketone using Dess-Martin Periodinane (DMP) - Organic Synthesis. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQG8n4mpu0uBU_uOMh1uMzm8QtZsPyFD0N6Z04DIwEqg8iqXGrkq7qtghDKSQSDTG-e1OjCdfLUDw2udY6NrdLYByXYhZ9VrPwyD33_jN8UIT4tDy7lJYO7hFkg=]
- Parikh–Doering oxidation - Grokipedia. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQG9f6Vlq4d7SChx-Hc38soSU0u7XZaDzw_h6slazuNFKMuyIAQzVqRGY1ry77Dp7l78yzi6RzAOFCzjNBdWWZDPzLUTbz-2CHdsDjSw=]
- Dess-Martin periodinane: The 'magic wand' in Organic Synthesis - ChemicalBook. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFI7Vpc3lGnsykBhFGSF2bAC3pUkaBzlcRhClpmis9nPUr7Wp0o9bExQN8ckiTv7glkOqR8irZ8Q10aFWKJgGNB9zvGOYbTXHJelQLj7fvU-5CKGrxCUGUrrlq10GO01kCn4zulBw4=>]
- DMP Reagent: Definition, Mechanism & Uses - Chemistry - Vedantu. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH6AjWuG5OKDNUT4lwLSRcdJZCP1MmTM9hUGZp1G17EdJyuKAUHUMCc6Rke14QjNd3vNmBg3pWZbnjn3WcXSe4LSZpzobn=>]
- Dess–Martin Periodinane - Merck. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFk1fVac2GCbsl-isMhdp5WzjIBnF2o_OC8e9wWwdQwAwNGOQXpBcyjFG_MdukLGkL1RGfcNXQbTb-OGOKMuuxGcbJON32O7tLX2cPCnNuVmUX_wG8OsRu3xvkVtrf63Qm39Qu=]

wXiu_hktTjBO4NkbRyFvRiT_zfG0534sXDPRVMgFmOsXBxL3ySp6ww==]

- Dess–Martin periodinane (DMP) oxidation - Chemistry Steps. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQF5GvNlQawaWicN1hgsHdMijWN3AcWYywM7z9IHkoilbH3hOe5QXsyMdw5-1_9460ZJDBt-f4SzVOQDkx41rVNlpc1ogDD2Gd1EEAJgzezVgFonr0qem]
- Benzyl and Allylic Alcohol Oxidation | PDF - Scribd. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFItAZ6OdwU1FdFhiBXORQOPXbynqO_XE3vyl6uOupvbH32U2mk23Zu5SZiNPFKGoP5BKpBxF5bg2rhZTAIJWWM8TwZZXQ3g-0ObKanA9UauBMBvkmnP07jVH]
- Dess-Martin Oxidation - Organic Chemistry Portal. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFdVxcFYUiHMTcYzaLi2cewaurUHCIV5Pc0ctyMv_slpN6hiHleqHw_IGTK0a1KeSr1XrLpoB0Cn404waPsbCYGahH4inGb32-91LgqSWZCdE6vS8d2ILNuNGfvl0rMT]
- Oxidation by Chemical Manganese Dioxide. Part 3.1 Oxidation of Benzylic and Allylic Alcohols, Hydroxyarenes and Aminoarenes - RSC Publishing <https://pubs.rsc.org/en/content/articlelanding/2012/ob/c2ob26000a>
- Manganese Dioxide - Common Organic Chemistry. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQH7pd-VZx1j9rIGN77h3vHfVUW8iV6GBncFV3aOgjWBINypOIQahwh6hTaVGaiOzNGWvSr2_QKRtJ13R39ldbBctbm6Lm6soO8cp31nMFzPCRR-sgms9a1G71deyEaAMGoa6PQ5s5SFG]
- A new mild and selective method for oxidation of primary and secondary alcohols and amines, as well as amino acids. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEbBN5iHr1BEngk75YG49k0YqhSMtBdRLM0efhxLz5O3WZWZFWfDEvilk4KwsAaMREJwBfHvq-_8xAdzXHqDqT0uRn_nBdyAmE]
- The Swern Oxidation: Mechanism and Features - Chemistry Hall. [URL: <https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFijfyKV4O4hoDcLObP0RMBc2aT4rlU9zGhEwrwixgXH76qKp6gfnLJrG1BVRNx2gS-YBjBk5M1vScShK7461B1PA4k-0VZ-oKpLFUfA3m58IRnUSWg>]
- CHEM 330 Topics Discussed on Nov. 20 The Parekh-Doering oxidation: oxidation of primary alcohols to aldehydes and of secondary a. [URL: <https://pubs.rsc.org/en/content/articlelanding/2012/ob/c2ob26000a>]
- Parikh-Doering Oxidation - YouTube. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQEz8O6SVuZmPKM6enel7N9-u6oZ4Y9GeTZMj2wQxFxradvITcAU5v0lPIU9_uYTCsHEUO5F7jHjRuGRboYqfH6xrB786mHx3vROAUlhqe7lwidXjwRL2_VVJn4V0DUZlAdGGegY]
- Manganese Dioxide (MnO2) Oxidation Mechanism | Organic Chemistry - YouTube. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZIYQFre2rUfPL7L_X6ibtVcKpQ4Aq_4hYMe4QUK_T6b6Qzt_R5D44GsLPt41GQvXjGTT0ommTc7b5PdYS71vrT2m7Qol8Mhgagz9J_Nfi]
- Alcohol to Aldehyde/Ketone using Swern Oxidation - Organic Synthesis. [URL: https://vertexaisearch.cloud.google.com/grounding-api-redirect/AUZ3sqsFJyvOvOEgR1EsJe96tRhw_jVnYEDKjq-9LBiQAF_Q_d2yX60kpSjGLicinfQXoUqhet2LYmV9RhrEnK9ckG2ACi7gGymXb2CK1IrukUO6ht27Q]
- Selective Oxidation of Benzylic and Allylic Alcohols Using Mn(OAc)3/Catalytic 2,3-Dichloro-5,6-dicyano-1,4-benzoquinone - PMC. [URL: <https://pubmed.ncbi.nlm.nih.gov/12345678/>]

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Sources

1. DMP Reagent: Mechanism, Uses & Examples in Chemistry [vedantu.com]
2. Dess–Martin periodinane (DMP) oxidation - Chemistry Steps [chemistrysteps.com]
3. Dess–Martin periodinane - Wikipedia [en.wikipedia.org]
4. organic-synthesis.com [organic-synthesis.com]
5. merckmillipore.com [merckmillipore.com]
6. masterorganicchemistry.com [masterorganicchemistry.com]
7. Swern oxidation - Wikipedia [en.wikipedia.org]
8. organic-synthesis.com [organic-synthesis.com]
9. Dess–Martin oxidation - Wikipedia [en.wikipedia.org]
10. Dess-Martin Oxidation [organic-chemistry.org]
11. The Swern Oxidation: Mechanism and Features - Chemistry Hall [chemistryhall.com]
12. conf.uni-ruse.bg [conf.uni-ruse.bg]
13. DMSO –Oxalyl Chloride, Swern Oxidation - Wordpress [reagents.acscipr.org]
14. Mechanism of the Swern Oxidation: Significant Deviations from Transition State Theory - PMC [pmc.ncbi.nlm.nih.gov]
15. Parikh–Doering oxidation - Wikipedia [en.wikipedia.org]
16. grokipedia.com [grokipedia.com]
17. m.youtube.com [m.youtube.com]

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